

Application Notes: Lasmiditan Hydrochloride in Primary Trigeminal Neuron Cultures

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Compound of Interest

Compound Name: *Lasmiditan hydrochloride*

CAS No.: *613677-28-4*

Cat. No.: *B1257250*

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Introduction

Lasmiditan hydrochloride is a high-affinity, selective serotonin 5-HT_{1F} receptor agonist.[1] Unlike triptans, which also target serotonin receptors (5-HT_{1B/1D}), lasmiditan lacks significant vasoconstrictive activity, making it a valuable tool for investigating neuronal mechanisms of migraine pathophysiology without cardiovascular confounds.[2][3] Its lipophilic nature allows it to cross the blood-brain barrier, enabling the study of its effects on both central and peripheral components of the trigeminal nervous system.[2][4][5] Primary cultures of trigeminal ganglion (TG) neurons are a critical in vitro model for studying the cellular and molecular mechanisms of migraine, particularly the release of key neuropeptides like Calcitonin Gene-Related Peptide (CGRP).[1][4] These application notes provide protocols for utilizing lasmiditan in this model system.

Mechanism of Action

The 5-HT1F receptor is a G-protein coupled receptor expressed on the cell bodies and terminals of trigeminal ganglion neurons.[1][2] Lasmiditan's binding to this receptor is believed to initiate an intracellular signaling cascade via an inhibitory G-protein (Gi).[5] This activation leads to the inhibition of adenylyl cyclase, a decrease in cyclic AMP (cAMP) levels, and ultimately a reduction in the release of pro-inflammatory neuropeptides and neurotransmitters, including CGRP and glutamate.[1][4][5] By inhibiting the release of these molecules, lasmiditan can attenuate the signaling that leads to neurogenic inflammation and pain transmission within the trigeminovascular system.[1][6]

Quantitative Data Summary

The following tables summarize key quantitative data regarding lasmiditan's receptor binding profile and its functional effect on CGRP release in trigeminal system components.

Table 1: Receptor Binding Affinity of Lasmiditan (Data sourced from Nelson et al., 2010, as cited in Clemow et al., 2020)[1]

Receptor Subtype	Binding Affinity (K _i , nM)	Selectivity vs. 5-HT1F
5-HT1F	2.21	-
5-HT1A	1053	>476-fold
5-HT1B	1043	>471-fold
5-HT1D	1357	>614-fold

Table 2: Effect of Lasmiditan on Stimulated CGRP Release (Data from ex vivo experiments on mouse tissue, as reported by Rubio-Beltrán et al., 2020)[7]

Tissue	Treatment (30 μ M)	Relative Stimulated CGRP Release (Mean $\pm$ SEM)	% Inhibition
Dura Mater	Vehicle	6.4 $\pm$ 1.2	-
Lasmiditan	2.6 $\pm$ 0.5	59%	
Trigeminal Ganglion	Vehicle	7.4 $\pm$ 2.6	-
Lasmiditan	2.1 $\pm$ 0.7	71%	
Trigeminal Nucleus Caudalis	Vehicle	10.9 $\pm$ 3.0	-
Lasmiditan	3.6 $\pm$ 1.1	67%	

Experimental Protocols

Protocol 1: Isolation and Culture of Primary Trigeminal Ganglion Neurons

This protocol describes a method for establishing high-purity primary neuronal cultures from rodent trigeminal ganglia, adapted from published methodologies.[\[8\]](#)[\[9\]](#)

Materials:

- Hanks' Balanced Salt Solution (HBSS), Ca²⁺/Mg²⁺-free
- Dulbecco's Modified Eagle's Medium (DMEM)/F12
- Neurobasal™ Plus Medium
- B-27™ Supplement
- GlutaMAX™ Supplement
- Penicillin-Streptomycin
- Collagenase Type II

- TrypLE™ Express or Trypsin
- DNase I
- Percoll®
- Poly-D-lysine or Poly-L-ornithine
- Laminin
- Mitotic inhibitors (e.g., 5-fluoro-2'-deoxyuridine (FdU) and Uridine)
- Sterile dissection tools, conical tubes, cell strainers (70 µm)

Procedure:

- Coating Culture Plates:
 - A day prior to dissection, coat culture plates or coverslips with Poly-D-lysine (50 µg/mL in sterile water) for 2 hours at 37°C or overnight at 4°C.
 - Wash plates three times with sterile water and allow them to dry completely.
 - Add Laminin (10 µg/mL in sterile PBS or Neurobasal medium) and incubate for at least 2 hours at 37°C before use. Aspirate just before adding cells.
- Dissection and Digestion:
 - Euthanize neonatal (P10-P12) or adult rodents according to approved institutional protocols.
 - Dissect trigeminal ganglia (TG) and place them immediately into ice-cold, sterile HBSS.
 - Transfer the ganglia to a digestion solution containing Collagenase II (e.g., 5 mg/mL) and DNase I (e.g., 0.2 mg/mL) in Neurobasal medium.
 - Incubate at 37°C for 60-90 minutes with gentle agitation.

- Add TrypLE™ Express and continue incubation for another 15-20 minutes to achieve single-cell suspension.
- Gently triturate the tissue using a series of fire-polished Pasteur pipettes or standard P1000/P200 tips until the tissue is fully dissociated.
- Purification and Plating:
 - Pass the cell suspension through a 70 µm cell strainer to remove any remaining tissue clumps.
 - To enrich for neurons, carefully layer the cell suspension over a discontinuous Percoll density gradient (e.g., 30%/60%) and centrifuge at 1200 x g for 10 minutes.[\[9\]](#)
 - Carefully collect the neuronal fraction from the interface.
 - Wash the collected cells with culture medium (Neurobasal Plus with B-27, GlutaMAX, and Penicillin-Streptomycin) and centrifuge at 400 x g for 5 minutes.
 - Resuspend the cell pellet in fresh culture medium and perform a cell count using a hemocytometer.
 - Plate the cells onto the pre-coated dishes at a desired density (e.g., $1-2 \times 10^5$ cells/mL).
- Culture Maintenance:
 - Incubate cultures at 37°C in a humidified 5% CO₂ incubator.
 - After 24 hours, add a mixture of mitotic inhibitors (e.g., 10 µM FdU and 10 µM Uridine) to suppress the proliferation of non-neuronal cells like fibroblasts and satellite glial cells.
 - Perform a half-media change every 2-3 days. Neurons are typically ready for experiments within 5-7 days in vitro.

Protocol 2: In Vitro CGRP Release Assay

This protocol details how to measure the effect of lasmiditan on stimulated CGRP release from cultured trigeminal neurons.

Materials:

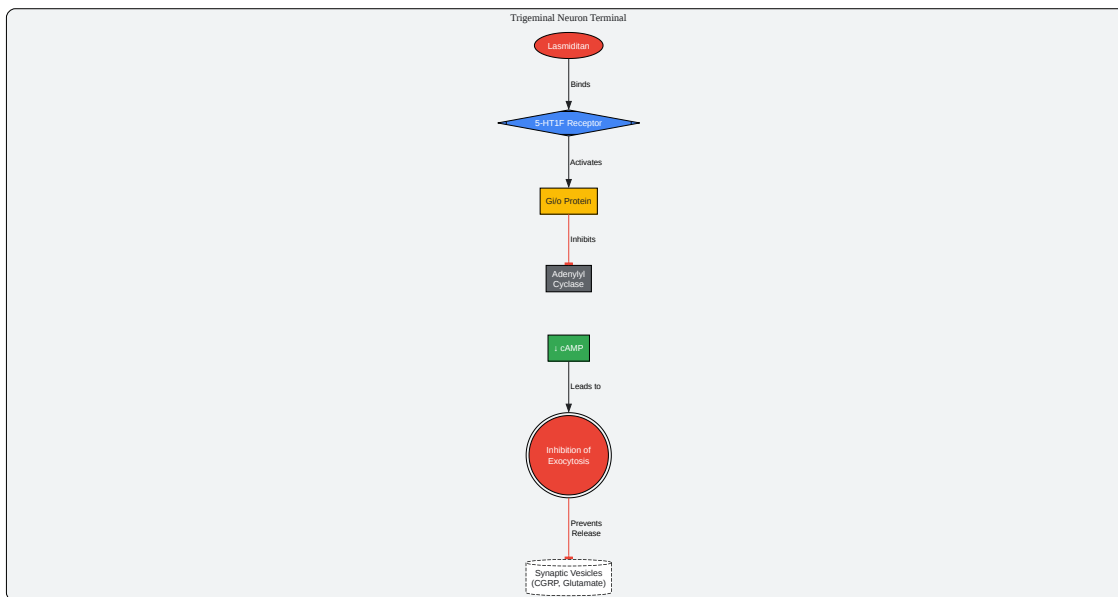
- Established primary trigeminal neuron cultures (from Protocol 1)
- **Lasmiditan hydrochloride** stock solution (dissolved in DMSO or water, then diluted)
- Basal salt solution (e.g., Tyrode's salt solution)
- High Potassium (KCl) stimulation buffer (e.g., Tyrode's solution with 60 mM KCl, with NaCl concentration adjusted to maintain osmolarity)
- CGRP Enzyme-Linked Immunosorbent Assay (ELISA) kit
- Protease inhibitor cocktail

Procedure:

- Cell Preparation and Pre-incubation:
 - After 5-7 days in culture, gently wash the neuron cultures twice with pre-warmed (37°C) basal salt solution to remove residual culture medium.
 - Add basal salt solution containing the desired concentration of **lasmiditan hydrochloride** (e.g., 1 nM to 30 μ M) or vehicle control (the same dilution of DMSO or water used for the stock).
 - Pre-incubate the cells for 15-30 minutes at 37°C.
- Stimulation and Supernatant Collection:
 - Aspirate the pre-incubation solution.
 - To stimulate CGRP release, add the high-potassium (KCl) stimulation buffer (also containing the respective concentration of lasmiditan or vehicle).
 - Incubate for a defined period (e.g., 10-15 minutes) at 37°C.

- Carefully collect the supernatant (the buffer containing the released CGRP) from each well and transfer it to a microcentrifuge tube containing a protease inhibitor cocktail to prevent CGRP degradation.
- Immediately place samples on ice and then store them at -80°C until analysis.
- Quantification of CGRP:
 - Thaw the collected supernatant samples on ice.
 - Quantify the CGRP concentration in each sample using a commercially available, high-sensitivity CGRP ELISA kit.
 - Follow the manufacturer's instructions for the ELISA procedure precisely.
 - Measure the absorbance on a microplate reader and calculate the CGRP concentrations based on the standard curve.
- Data Analysis:
 - Normalize the amount of released CGRP to the total protein content per well or to a baseline (unstimulated) release condition.
 - Calculate the percentage inhibition of KCl-stimulated CGRP release by lasmiditan compared to the vehicle-treated, KCl-stimulated control.
 - Plot dose-response curves to determine the IC₅₀ of lasmiditan if multiple concentrations were tested.

Visualizations



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Caption: Lasmiditan binds to 5-HT_{1F} receptors, inhibiting CGRP and glutamate release.



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Caption: Workflow for measuring lasmiditan's effect on CGRP release from cultured neurons.

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